

# MOP 35 synthesis and characterization

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## Compound of Interest

Compound Name: MOP 35

Cat. No.: B1177889

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## References

- 1. [enb.iisd.org](http://enb.iisd.org) [[enb.iisd.org](http://enb.iisd.org)]
- 2. [enb.iisd.org](http://enb.iisd.org) [[enb.iisd.org](http://enb.iisd.org)]
- 3. [sdg.iisd.org](http://sdg.iisd.org) [[sdg.iisd.org](http://sdg.iisd.org)]
- 4. [pubs.aip.org](http://pubs.aip.org) [[pubs.aip.org](http://pubs.aip.org)]
- 5. Potassium - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 6. Fertilizer - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 7. The composition and signaling of the IL-35 receptor are unconventional - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 8. Reactome | Interleukin-35 Signalling [[reactome.org](http://reactome.org)]
- 9. Interleukin-35: Expanding Its Job Profile - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 10. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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